

Physical properties of (Dimethylaminomethyl)ferrocene

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Compound of Interest

Compound Name: (Dimethylaminomethyl)ferrocene

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An In-Depth Technical Guide to the Physical Properties of **(Dimethylaminomethyl)ferrocene**

Authored by: A Senior Application Scientist

Abstract

(Dimethylaminomethyl)ferrocene, a prominent derivative of ferrocene, serves as a crucial building block in organometallic chemistry and materials science. Its unique electronic properties and reactivity make it a valuable precursor for creating complex molecular architectures, chiral ligands for asymmetric catalysis, and redox-active materials. This technical guide provides a comprehensive overview of the core physical properties of **(Dimethylaminomethyl)ferrocene**, offering researchers, scientists, and drug development professionals a foundational understanding for its application. The document details thermal, spectroscopic, and physicochemical characteristics, supported by experimental protocols and causality-driven explanations to ensure scientific integrity and practical utility.

Introduction and Molecular Profile

(Dimethylaminomethyl)ferrocene, with the chemical formula $C_{13}H_{17}FeN$, is an organometallic compound featuring a ferrocene core substituted with a dimethylaminomethyl group [-

$\text{CH}_2\text{N}(\text{CH}_3)_2$] on one of the cyclopentadienyl (Cp) rings.[1][2][3] This substitution significantly influences the molecule's reactivity, particularly enabling directed ortho-metalation, which is a powerful strategy for synthesizing 1,2-disubstituted ferrocene derivatives.[4] The compound is an air-stable, dark-orange to brown syrup or liquid at ambient temperature, soluble in most common organic solvents.[1][5]

- IUPAC Name: N,N-Dimethyl-1-(ferrocenyl)methanamine
- CAS Number: 1271-86-9
- Molecular Weight: 243.13 g/mol [2][6]

The structural arrangement of **(Dimethylaminomethyl)ferrocene**, particularly the eclipsed conformation of its cyclopentadienyl rings, has been confirmed by X-ray crystallography.[4]

Caption: 2D representation of **(Dimethylaminomethyl)ferrocene**'s structure.

Summary of Core Physical Properties

The key quantitative physical properties are summarized in the table below for quick reference. These values are critical for designing experimental setups, purification procedures, and storage protocols.

Property	Value	Method / Conditions	Source(s)
Appearance	Dark orange to dark brown liquid	Visual Inspection at 25 °C	[3]
Boiling Point	124-128 °C	At 2.5 - 3.3 mmHg (reduced pressure)	[2][7]
Melting Point	5–8 °C	Standard Method	[5]
Density	1.228 g/mL	At 25 °C	[2]
Refractive Index (n ₂₀ /D)	1.59	At 20 °C	[2][7]
Flash Point	113 °C (235.4 °F)	Closed Cup	[2]
Solubility	Immiscible with water; soluble in common organic solvents	Miscibility Testing	[8][9]

Thermal Properties and Stability

Boiling and Melting Point

(Dimethylaminomethyl)ferrocene is a high-boiling liquid. Its boiling point is typically reported in the range of 124-128 °C, but it is crucial to note that this determination is made under reduced pressure (approximately 2.5-3.3 mmHg).[2][7] Attempting to distill this compound at atmospheric pressure would likely lead to thermal decomposition before boiling. Its relatively low melting point of 5–8 °C means it exists as a liquid or syrup under standard laboratory conditions.[5]

Stability and Storage

While chemically stable under standard ambient conditions in an inert atmosphere, **(Dimethylaminomethyl)ferrocene** exhibits sensitivity to air, light, and moisture. It is also classified as heat-sensitive. Prolonged exposure to air can lead to oxidation of the iron(II) center, causing degradation. Therefore, for long-term storage and to maintain purity, the

compound should be kept in a tightly sealed container under an inert gas like argon or nitrogen and stored in a cool, dark place, with recommended temperatures between 2-8°C.[2][10]

Spectroscopic Characterization

Spectroscopic methods are indispensable for confirming the identity and purity of (Dimethylaminomethyl)ferrocene.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is a primary tool for structural verification. The spectrum exhibits characteristic signals corresponding to the distinct proton environments in the molecule.

- Cyclopentadienyl (Cp) Protons: The protons on the two Cp rings typically appear as a complex set of signals around δ 4.1-4.2 ppm. This region includes signals from the five protons on the unsubstituted ring and the four protons on the substituted ring.[11]
- Methylene ($-\text{CH}_2-$) Protons: The two protons of the methylene bridge connecting the Cp ring to the nitrogen atom appear as a singlet at approximately δ 3.28 ppm.[11]
- Dimethylamino ($-\text{N}(\text{CH}_3)_2$) Protons: The six equivalent protons of the two methyl groups attached to the nitrogen atom produce a sharp singlet at around δ 2.16 ppm.[11]

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups and confirm the overall structure. The spectrum will show characteristic C-H stretching and bending frequencies for the aromatic Cp rings and aliphatic substituent, as well as vibrations associated with the ferrocenyl sandwich structure. Spectra are available in public databases for reference.[6][12]

Experimental Protocols

Protocol 1: Determination of Boiling Point (Reduced Pressure)

Causality Statement: This procedure uses vacuum distillation, a critical technique for high-boiling, heat-sensitive compounds. By reducing the ambient pressure, the boiling point is

significantly lowered, allowing for distillation at temperatures that prevent thermal decomposition.

- **Apparatus Setup:** Assemble a short-path distillation apparatus. Ensure all glassware is dry. Use a Kugelrohr apparatus for very small quantities.
- **Sample Preparation:** Place a small volume (e.g., 1-2 mL) of **(Dimethylaminomethyl)ferrocene** into the distillation flask along with a new magnetic stir bar or boiling chips to ensure smooth boiling.
- **System Sealing:** Lightly grease all glass joints with vacuum grease to ensure a tight seal. Connect the apparatus to a vacuum pump protected by a cold trap (e.g., liquid nitrogen or dry ice/acetone).
- **Pressure Regulation:** Turn on the vacuum pump and allow the system to evacuate. Monitor the pressure using a manometer, adjusting to the target pressure of ~2.5-3.3 mmHg.
- **Heating:** Begin stirring and gently heat the distillation flask using a heating mantle or oil bath.
- **Data Collection:** Slowly increase the temperature until the liquid begins to boil and condensate forms on the condenser. Record the temperature at which the liquid is steadily distilling and condensing. This temperature is the boiling point at the recorded pressure.
- **Shutdown:** Once the distillation is complete, remove the heat source and allow the system to cool completely before slowly venting the apparatus to atmospheric pressure.

Protocol 2: Preparation of a ^1H NMR Sample

Causality Statement: Deuterated chloroform (CDCl_3) is the solvent of choice for this compound because it is an excellent solvent for organometallic species, is aprotic, and its residual proton signal (at δ 7.26 ppm) does not overlap with the key signals of **(Dimethylaminomethyl)ferrocene**, ensuring a clear and interpretable spectrum.

- **Sample Weighing:** In a clean, dry vial, accurately weigh approximately 5-10 mg of **(Dimethylaminomethyl)ferrocene**.
- **Solvent Addition:** Add approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) to the vial.

- Dissolution: Gently swirl or vortex the vial until the sample is completely dissolved. The solution should be clear and orange/brown.
- Transfer: Using a clean Pasteur pipette, transfer the solution into a standard 5 mm NMR tube.
- Analysis: Cap the NMR tube, wipe it clean, and insert it into the NMR spectrometer for analysis.

Caption: Workflow for physical characterization of the compound.

Conclusion

The physical properties of **(Dimethylaminomethyl)ferrocene** are well-defined, characterizing it as a thermally sensitive, high-boiling orange-brown liquid. Its solubility, density, and spectroscopic signatures are key parameters that inform its handling, purification, and application in scientific research. A thorough understanding of these properties, particularly its sensitivity to air and heat, is paramount for maintaining its integrity and achieving reproducible results in synthetic and analytical endeavors.

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